# Advanced IR Spectrum Analysis: 4-Bromo-2-fluoro-6-hydroxybenzaldehyde

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Bromo-2-fluoro-6-hydroxybenzaldehyde* |
| *CAS No.:* | *1427438-90-1* |
| *Cat. No.:* | *B1375791* |

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CAS: 1427438-90-1 Molecular Formula: $C_7H_4BrFO_2$ Molecular Weight: 219.01 g/mol [1][2]

## Executive Summary & Structural Context

In drug discovery, **4-Bromo-2-fluoro-6-hydroxybenzaldehyde** serves as a high-value scaffold for synthesizing fused heterocycles and Schiff bases. Its utility stems from its dense functionalization: a reactive aldehyde, a nucleophilic phenol, and two halogen handles (F, Br) for orthogonal cross-coupling.

For the spectroscopist, this molecule presents a complex vibrational landscape defined by competitive electronic effects and structural rigidity. The analysis is not merely about peak-picking; it requires understanding how the ortho-hydroxy and ortho-fluoro substituents perturb the carbonyl environment.

## The "Salicylaldehyde Lock" Mechanism

The defining feature of this spectrum is the Intramolecular Hydrogen Bond (IMHB).

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- Interaction: The phenolic hydroxyl proton (C6-OH) forms a stable 6-membered chelate ring with the aldehyde oxygen (C1=O).
- Spectral Consequence: This "locks" the conformation, preventing free rotation. It causes a dramatic broadening and red-shift (lowering of wavenumber) for both the O-H and C=O stretches compared to non-hydrogen-bonded analogs.

# Experimental Methodology

To ensure data integrity and reproducibility, the following protocol is recommended for acquiring the IR spectrum.

## Sample Preparation Protocol

Given the crystalline nature of halogenated benzaldehydes, two methods are validated. Attenuated Total Reflectance (ATR) is preferred for throughput, while KBr Pellet is superior for resolving the hyperfine structure of the fingerprint region.

Method A: Diamond ATR (Recommended)

- Crystal Contact: Place ~2 mg of solid analyte onto the diamond crystal.
- Pressure Application: Apply high pressure (clamp torque ~80 cN·m) to ensure intimate contact. Note: Poor contact results in weak C-H intensity relative to the noise floor.
- Parameters:
  - Resolution: 4 $cm^{-1}$[3]
  - Scans: 32 (Screening) or 64 (Publication)
  - Range: 4000–450 $cm^{-1}$

Method B: KBr Pellet (For Fingerprint Detail)

- Ratio: Mix 1 mg analyte with 100 mg spectroscopic-grade KBr.

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- Grinding: Grind in an agate mortar until a fine, non-reflective powder is achieved. Warning: Coarse particles cause the Christiansen Effect, distorting baseline slope.
- Pressing: Press at 10 tons for 2 minutes to form a transparent disc.

# Spectral Interpretation & Band Assignment

## Region I: The High-Frequency Domain (3500 – 2700 $cm^{-1}$)

Diagnostic Focus: The Hydrogen Bond & Aldehyde Doublet

| Functional Group | Frequency ($cm^{-1}$) | Intensity | Mechanistic Insight |
|---|---|---|---|
| O-H Stretch (Chelated) | 3200 – 2500 | Broad, Weak | The IMHB weakens the O-H bond constant. Unlike free phenols (sharp, ~3600 $cm^{-1}$), this band appears as a broad, diffuse "hump" underlying the C-H stretches. |
| Ar-C-H Stretch | 3100 – 3000 | Weak | Characteristic aromatic C-H vibrations.[4] |
| Aldehyde C-H (Fermi Doublet) | ~2850 & ~2750 | Medium | Critical Diagnostic. Two bands arising from Fermi resonance between the fundamental C-H stretch and the first overtone of the C-H bending (~1390 $cm^{-1}$). The lower band (2750) is often distinct from alkyl C-H noise. |

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## Region II: The Double Bond Region (1750 – 1500 $cm^{-1}$)

Diagnostic Focus: Carbonyl Environment & Ring Electronics

This region reveals the electronic war between the electron-withdrawing halogens and the donating hydroxyl group.

- C=O Stretch (Aldehyde): 1670 – 1650 $cm^{-1}$
  - Standard Aldehyde: ~1700 $cm^{-1}$.[3][5][6][7]
  - Observed Shift: The IMHB lengthens the C=O bond, lowering the frequency by ~30-40 $cm^{-1}$.[5]
  - Fluoro-Effect: The ortho-fluorine (C2) exerts an inductive effect (-I) that would normally raise the frequency, but the resonance (+R) and IMHB effects dominate, keeping it below 1680 $cm^{-1}$.
- Aromatic Ring Breathing (C=C): 1600 – 1450 $cm^{-1}$
  - Expect 2-3 sharp bands confirming the benzene core. The heavy bromine substitution may enhance the intensity of the lower-frequency ring modes (~1450 $cm^{-1}$) due to change in dipole moment during vibration.

## Region III: The Fingerprint Region (1500 – 500 $cm^{-1}$)

Diagnostic Focus: Halogen Specificity

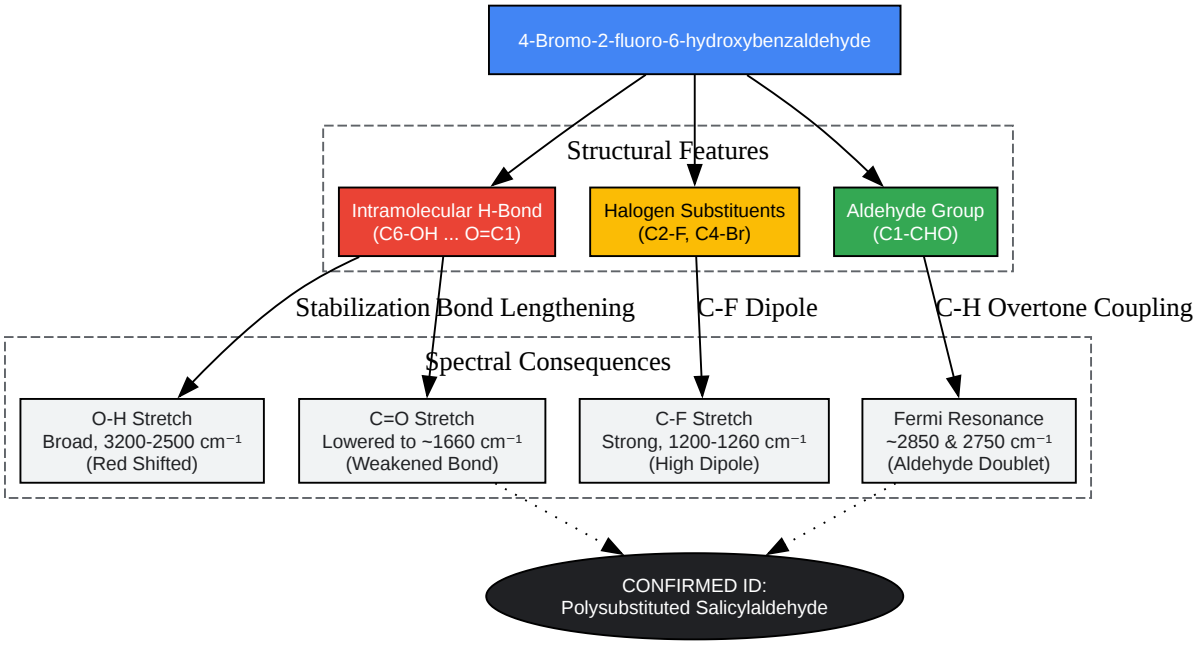
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| Functional Group | Frequency ($cm^{-1}$) | Intensity | Mechanistic Insight |
|---|---|---|---|
| C-F Stretch (Aromatic) | 1260 – 1150 | Very Strong | The C-F bond has a large dipole moment. [5] This is often the strongest peak in the fingerprint region, potentially masking C-O stretches. |
| C-O Stretch (Phenolic) | 1230 – 1180 | Strong | Coupled heavily with the C-F stretch. |
| C-Br Stretch | 650 – 500 | Medium/Strong | Heavy atom vibration. Position depends on coupling with ring deformation modes. |
| OOP Bending (Substituted) | 800 – 900 | Medium | Out-of-plane C-H bending. The specific pattern reflects the tetra-substituted (1,2,4,6) ring, leaving isolated protons at C3 and C5 (meta relationship). |

## Structural Logic Visualization

The following diagram illustrates the "Salicylaldehyde Lock" and the decision logic for assigning the spectrum of this specific molecule.

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Caption: Causal map linking structural motifs (IMHB, Halogens) to specific IR spectral anomalies (Red shifts, Fermi doublets).

# Troubleshooting & Artifacts

When analyzing the spectrum, researchers must be vigilant against common artifacts that mimic or obscure the features of **4-Bromo-2-fluoro-6-hydroxybenzaldehyde**.

- Water Interference: Due to the broad nature of the chelated O-H band (3200-2500 $cm^{-1}$), atmospheric moisture or wet KBr can falsely enhance this region. Validation: Check for the sharp H-O-H bending mode at 1640 $cm^{-1}$. If this sharp peak is absent, the broad high-frequency band is intrinsic to the molecule.

- $CO_2$ Doublet: A background artifact at ~2350 $cm^{-1}$. Do not mistake this for a nitrile or alkyne stretch (though none are expected here).

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- Polymorphism: Crystalline packing can slightly shift the C=O stretch (± 5 $cm^{-1}$) due to intermolecular forces stacking on top of the intramolecular H-bond.

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- To cite this document: BenchChem. [Advanced IR Spectrum Analysis: 4-Bromo-2-fluoro-6-hydroxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1375791/docs#advanced-ir-spectrum-analysis-4-bromo-2-fluoro-6-hydroxybenzaldehyde]

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